

Physical Properties of Vanadium(II) Bromide

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Compound Focus: Vanadium(II) bromide

CAS No.: 14890-41-6

Cat. No.: S1505030

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The table below summarizes the key identified properties of VBr₂:

Property	Value
Chemical Formula	VBr ₂ [1]
Hill System Formula	Br ₂ V ₁ [1]
Molar Mass	210.749 g/mol [1]
Appearance	Pale orange-brown crystalline solid [1]
Boiling Point	800 °C [1]
Density	3230 kg/m ³ (4.35 g/cm ³) [1]
Vanadium Oxidation State	+2 [1]
Solid State Structure	Octahedral (CdI ₂ prototypical structure) [1]

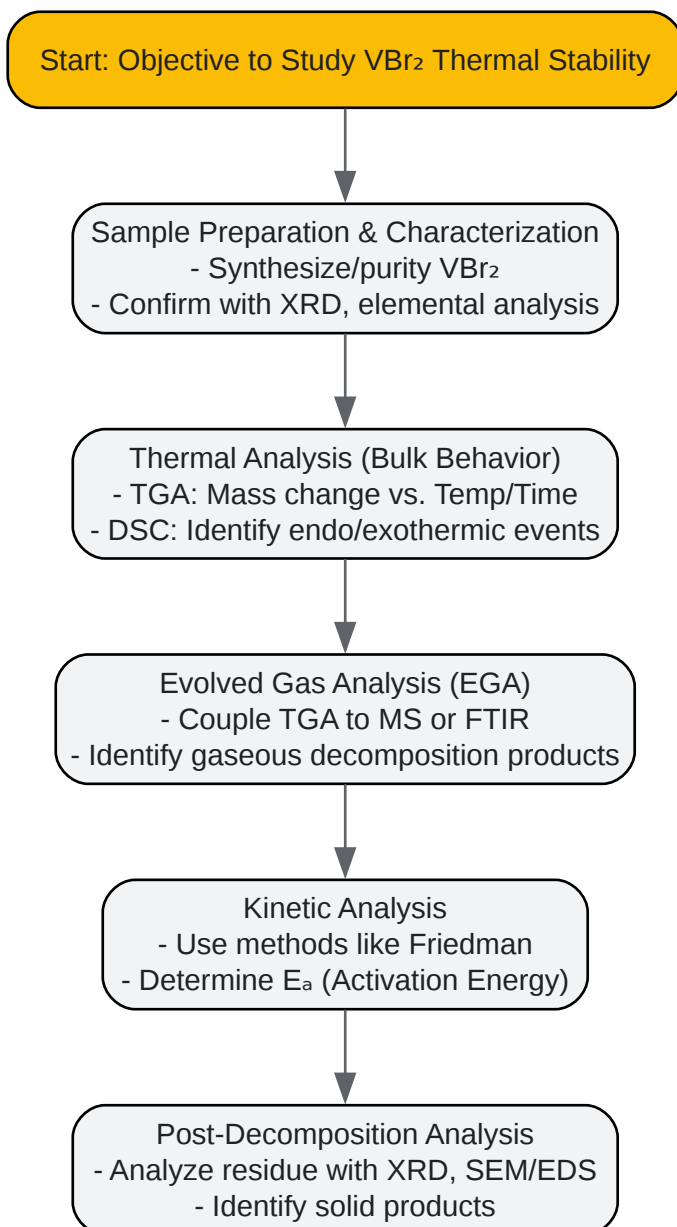
Research Context and Alternatives

The available data is limited to basic physical characteristics [1]. The search results did not contain specific studies on the thermal decomposition, stability, or experimental protocols for VBr₂.

However, information is available on a related compound, **vanadium(III) bromide (VBr₃)**. One study mentions that its hydrate form, [VBr₂(H₂O)₄]Br·2H₂O, undergoes thermal decomposition [2], and the anhydrous form decomposes when heated to around 500 °C, producing a violet gas [3]. This suggests that studying the thermal behavior of vanadium bromides can be complex.

How to Proceed with Thermal Stability Analysis

Since direct data is unavailable, here is a general workflow and key methodologies you can use to investigate the thermal stability of VBr₂.



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Thermal stability analysis workflow for VBr₂

For the experimental protocols, you can adapt methodologies commonly used in solid-state chemistry and materials science, which are exemplified in the search results for other compounds:

- **Thermogravimetric Analysis (TGA):** As done for ammonium dinitramide (ADN), this technique measures mass loss as a function of temperature or time, directly indicating decomposition [4].
- **Kinetic Analysis:** The Friedman method, also used in ADN studies, is a model-free approach to calculate the apparent activation energy (E_a) of decomposition reactions from thermal data [4].
- **Advanced Simulation:** For a fundamental understanding, First-Principles Molecular Dynamics (FPMD) augmented by machine learning force fields can simulate decomposition pathways at the atomic level, similar to studies on the energetic material CL-20 [5].

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